

Operational Guide: Disposal of 1H-Indole-3-methanol, 1-methoxy-

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Compound of Interest

Compound Name: 1H-Indole-3-methanol, 1-methoxy-

CAS No.: 110139-35-0

Cat. No.: B187588

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Chemical Assessment & Hazard Identification

Before initiating disposal, you must validate the chemical identity to ensure compatibility with waste streams.[2] This compound is a specialized indole derivative often used as a synthetic intermediate or metabolite standard in oncological research.[2]

Parameter	Technical Specification
Chemical Name	1H-Indole-3-methanol, 1-methoxy-
Synonyms	1-Methoxyindole-3-carbinol; (1-Methoxy-1H-indol-3-yl)methanol
CAS Number	110139-35-0
Molecular Formula	C ₁₀ H ₁₁ NO ₂
Physical State	Solid (Powder), typically beige or off-white.[1][3][4]
Solubility	Low in water; soluble in DMSO, Methanol, Ethanol.
Primary Hazards	Irritant (Skin, Eyes, Respiratory). Potential for acid-catalyzed polymerization.[2]

Critical Safety Note: Unlike simple indoles, the N-methoxy (1-methoxy) substitution alters the electronic properties of the indole ring.[1] While not typically classified as "Pyrophoric" or "Water Reactive," it should be treated as Hazardous Organic Waste due to its bioactive potential and irritant properties.

Core Directive: The Segregation Protocol

Effective disposal relies on the strict segregation of the compound based on its physical state at the time of disposal.[2] Do not mix solid pure substance with liquid solvent waste unless already dissolved.[2]

Scenario A: Solid Waste (Pure Substance)

- Classification: Hazardous Solid Organic Waste.[2]
- Container: High-density polyethylene (HDPE) or amber glass wide-mouth jar.
- Labeling: Must carry the "Hazardous Waste" label with the constituent name explicitly listed.
[2]

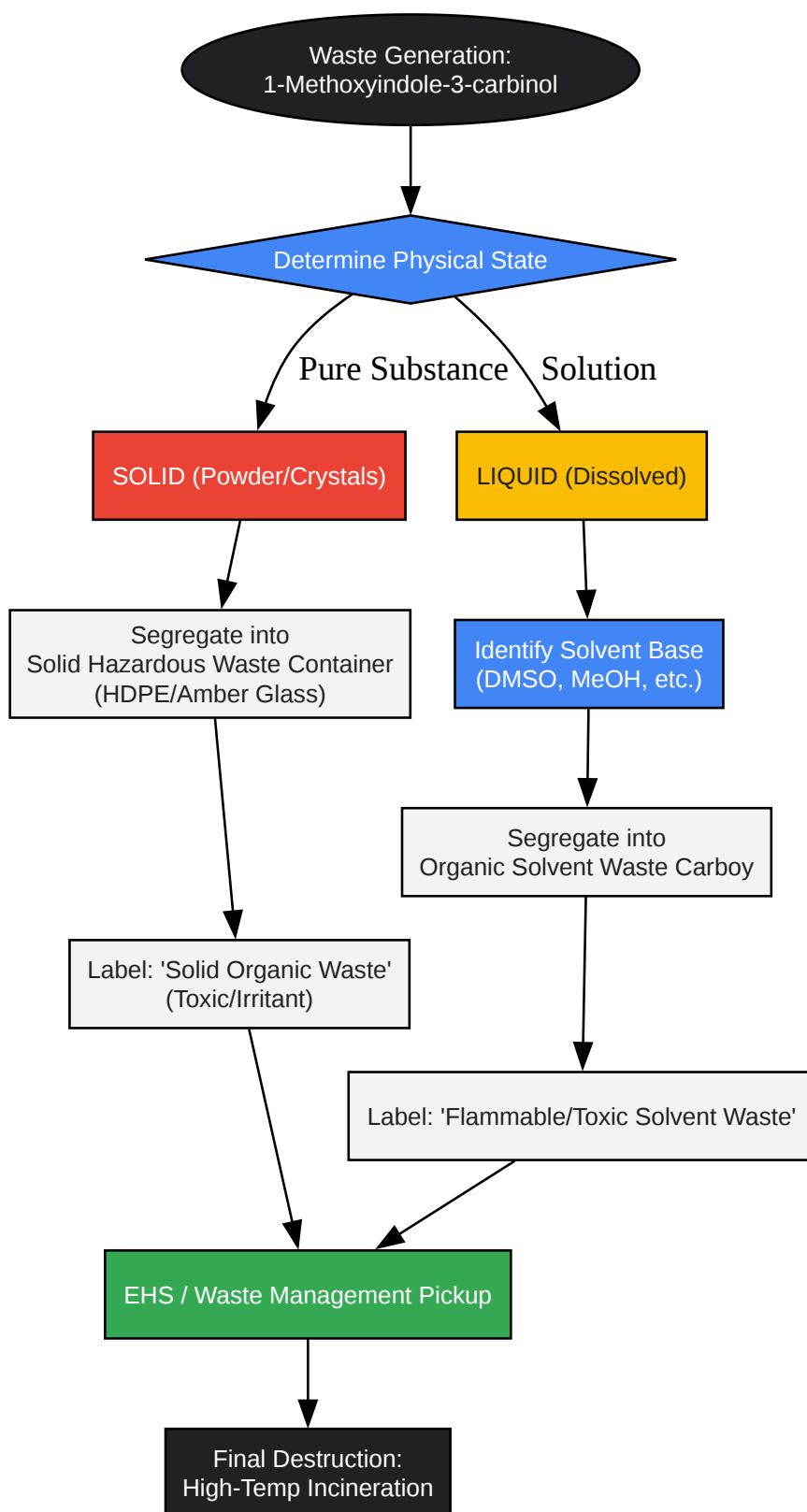
- Destruction Method: Incineration (High-Temperature).[1][2]

Scenario B: Liquid Waste (Stock Solutions/Reaction Mixtures)

- Context: Typically dissolved in DMSO, Methanol, or Acetonitrile.
- Classification: Flammable/Toxic Organic Solvent Waste.[2]
- Container: Solvent safety can (flame-arrested) or chemically resistant glass bottle (GL45 cap).
- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., Nitric Acid, Peroxides), as indoles can react exothermically.

Step-by-Step Disposal Workflow

The following logic gate ensures compliance with RCRA (Resource Conservation and Recovery Act) standards and minimizes cross-contamination risks.



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Figure 1: Decision matrix for the segregation and disposal of 1-Methoxyindole-3-methanol based on physical state.

Technical Rationale & Causality

Why Incineration?

Indole-3-carbinol derivatives are chemically reactive.[1] In acidic environments (like a landfill or improper drain disposal), they can undergo acid-catalyzed oligomerization to form diindolymethane (DIM) analogs or higher-order polymers [1]. While these are often biologically active, uncontrolled polymerization in waste streams creates unknown chemical entities.[2] Incineration ensures the complete destruction of the indole ring system, preventing environmental leaching of bioactive metabolites.[2]

Why Segregate from Oxidizers?

The indole nitrogen (even when methoxy-substituted) and the electron-rich pi-system make this compound susceptible to oxidation.[1][2] Mixing with strong oxidizing agents (e.g., Chromic acid, Piranha solution) in a central waste carboy can lead to rapid heat generation or fire.[2] Always segregate into the "Non-Halogenated Organic" stream unless the solvent is halogenated (e.g., DCM).[2]

Emergency Procedures (Spill Management)

If a spill occurs during the disposal process:

- Isolate: Evacuate the immediate area if dust is airborne.[2]
- PPE: Wear Nitrile gloves, safety goggles, and a lab coat. If powder is fine/dusty, use an N95 or P100 respirator.[2]
- Containment:
 - Solid: Cover with wet paper towels to prevent dust generation, then scoop into a waste jar. [2]
 - Liquid: Absorb with vermiculite or spill pads.[2] Do not use bleach (hypochlorite) immediately, as it may react with the amine/indole moiety.

- Clean Up: Wash the surface with a mild detergent and water.[2] Collect all cleanup materials as hazardous solid waste.[2]

References

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